

# An In-depth Technical Guide to the Physical Properties of Allyl Isopropyl Sulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyl isopropyl sulfide*

Cat. No.: *B1617874*

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## Introduction

**Allyl isopropyl sulfide**, systematically known as 2-prop-2-enylsulfanylpropane, is an organosulfur compound with the chemical formula C<sub>6</sub>H<sub>12</sub>S.<sup>[1]</sup> As a sulfur-containing molecule, it belongs to a class of compounds that are of significant interest in the fields of flavor chemistry, natural products, and pharmacology.<sup>[2]</sup> Allyl sulfides are notable constituents of plants in the Allium genus, such as garlic and onions, and are recognized for their distinct aromas and potential biological activities. This guide provides a comprehensive overview of the core physical properties of **allyl isopropyl sulfide**, details the experimental protocols for their determination, and presents a logical workflow for its synthesis and characterization.

## Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **allyl isopropyl sulfide** is presented below. These properties are fundamental for its handling, characterization, and application in a laboratory setting.

Property	Value	Source(s)
IUPAC Name	2-prop-2-enylsulfanylpropane	<a href="#">[1]</a>
Synonyms	Allyl isopropyl sulphide, 3-[(1-Methylethyl)thio]-1-propene	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	50996-72-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>12</sub> S	<a href="#">[1]</a>
Molecular Weight	116.22 g/mol	
Boiling Point	129 °C (at 740 Torr)	<a href="#">[4]</a>
Density	0.8580 g/cm <sup>3</sup>	<a href="#">[4]</a>
Solubility	Insoluble in water; Soluble in organic solvents (inferred)	<a href="#">[5]</a>
Melting Point	Data not available	
Refractive Index	Data not available	

## Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the identification, purity assessment, and safe handling of chemical compounds. The following sections detail standard experimental methodologies for measuring key physical properties of liquid samples like **allyl isopropyl sulfide**.

### Determination of Boiling Point

The boiling point is a key indicator of a liquid's volatility and purity. The micro-reflux method using a capillary tube is a common and efficient technique when only a small amount of sample is available.

Methodology: Capillary Method

- Sample Preparation: A small volume (a few milliliters) of **allyl isopropyl sulfide** is placed into a fusion tube.

- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid sample.
- Heating: The apparatus is heated, often using an aluminum block or a Thiele tube. As the temperature rises, air trapped in the capillary tube is expelled, seen as a slow stream of bubbles.
- Observation: As the liquid's temperature approaches its boiling point, the vapor pressure increases, causing a rapid and continuous stream of bubbles to emerge from the capillary tube.
- Boiling Point Reading: At the point of rapid bubbling, heating is stopped. The liquid begins to cool. The boiling point is the temperature at which the bubbling ceases and the liquid is drawn up into the capillary tube. This temperature is recorded from the thermometer.

## Determination of Density

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies. For a liquid, this can be determined straightforwardly using standard laboratory equipment.

### Methodology: Mass/Volume Measurement

- Mass Measurement: An empty, dry graduated cylinder is placed on an electronic balance, and its mass is recorded.
- Volume Measurement: A specific volume of **allyl isopropyl sulfide** is carefully poured into the graduated cylinder. To ensure accuracy, the volume should be read from the bottom of the meniscus.
- Combined Mass Measurement: The graduated cylinder containing the liquid is re-weighed, and the combined mass is recorded.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass. The density is then calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$

- Temperature Control: The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a substance. It is a characteristic property that is useful for identifying and assessing the purity of liquid compounds. An Abbe refractometer is a standard instrument for this measurement.

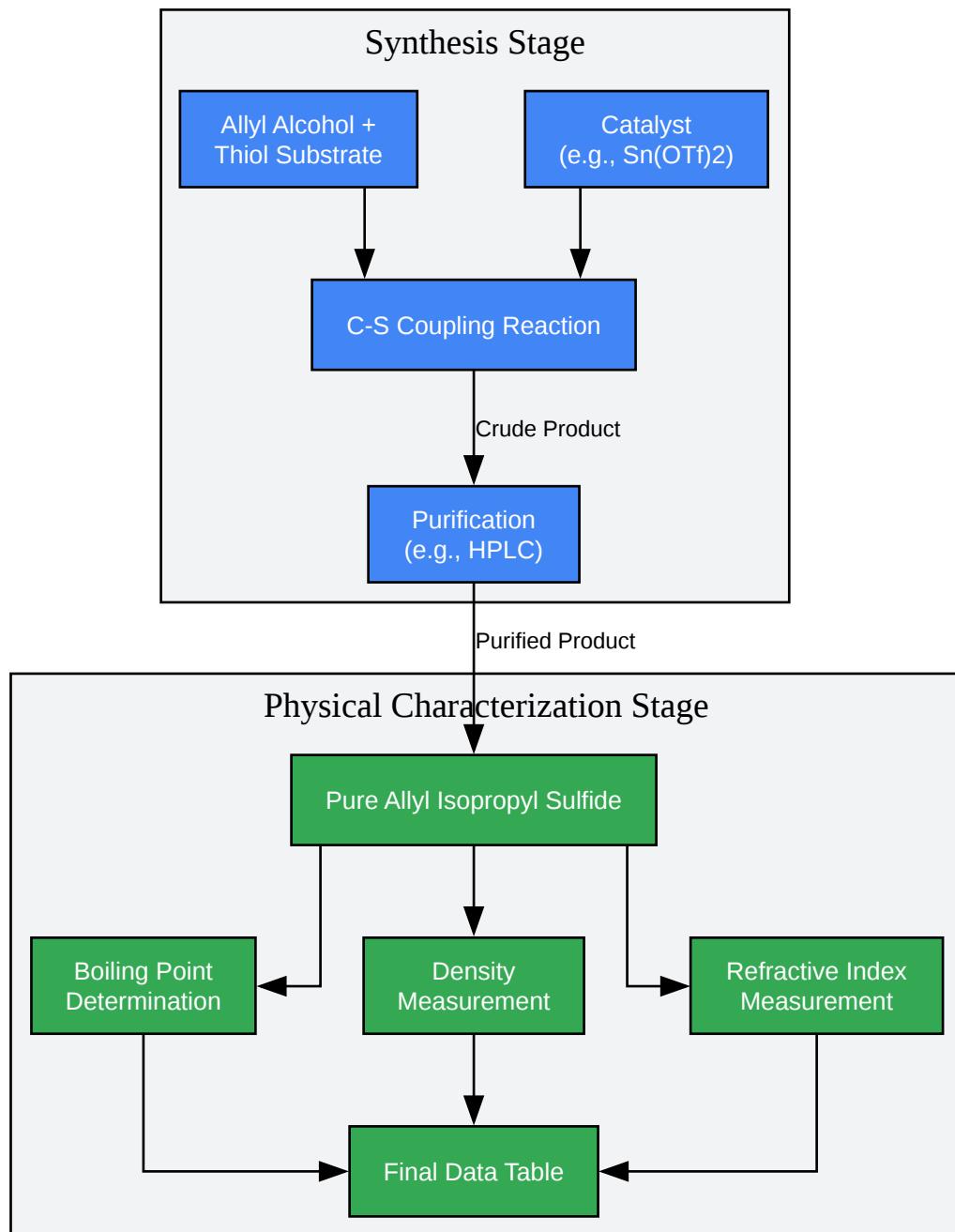
Methodology: Using an Abbe Refractometer

- Instrument Calibration: The refractometer is first calibrated using a standard sample with a known refractive index, such as distilled water.
- Sample Application: A few drops of **allyl isopropyl sulfide** are placed on the clean, dry surface of the lower prism of the refractometer.
- Measurement: The two prisms are closed and locked together. Light is passed through the sample, and the user looks through the eyepiece to see a light and a dark field.
- Reading: The control knob is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs of the eyepiece.
- Value Acquisition: The refractive index value is then read directly from the instrument's scale. The temperature should be maintained at a constant value (commonly 20°C) by a circulating water bath, as the refractive index is sensitive to temperature changes.

## Logical and Experimental Workflows

Visualizing the logical flow of scientific processes can clarify complex procedures. Below is a diagram representing a general workflow for the synthesis and subsequent physical characterization of an allyl sulfide compound.

## Workflow for Synthesis and Physical Characterization of Allyl Isopropyl Sulfide

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Caption: Workflow for Synthesis and Physical Characterization.

## Conclusion

This technical guide provides essential data on the physical properties of **allyl isopropyl sulfide**, catering to the needs of researchers and professionals in drug development and chemical sciences. While experimental values for properties such as melting point and refractive index are not readily available in public literature, the provided methodologies for their determination offer a clear path for empirical validation. The structured presentation of data and protocols herein serves as a valuable resource for the safe and effective use of this compound in research and development endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Allyl Isopropyl Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1617874#allyl-isopropyl-sulfide-physical-properties\]](https://www.benchchem.com/product/b1617874#allyl-isopropyl-sulfide-physical-properties)

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